

Application Notes and Protocols: Soprophor 4D384 in Agricultural Science

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Compound of Interest

Compound Name: Soprophor 4D384

Cat. No.: B1180217

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Soprophor 4D384 is a versatile anionic surfactant, chemically identified as an ammonium salt of poly(oxy-1,2-ethanediyl), α -sulfo- ω -[2,4,6-tris(1-phenylethyl)phenoxy].^[1] It is widely recognized in the agricultural industry for its exceptional emulsification and dispersion capabilities.^{[1][2][3][4][5][6]} This document provides detailed application notes and experimental protocols for the use of **Soprophor 4D384** in various agrochemical formulations, including Suspension Concentrates (SC), Emulsion Concentrates (EC), Microemulsions (ME), and Suspoemulsions (SE).^{[1][7]} Its primary function is to stabilize these formulations, ensuring the uniform distribution of active ingredients and enhancing their bioavailability and efficacy.^[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of **Soprophor 4D384** is essential for its effective application in formulation development.

Property	Value	Reference
Chemical Identity	Polyarylphenyl ether sulphate, ammonium salt	[8][9]
Ionic Nature	Anionic	[1][8]
Appearance	Viscous liquid to paste	[1][8][10]
Density	Approximately 1.13 g/cm ³	[1][8]
pH (5% in water)	3.0 - 7.0	[8]
Solubility	Soluble in water and most polar and aromatic solvents	[1][8][10]
Flash Point	>= 100 °C	[8]
Pour Point	15.0 °C	[8]
Moisture Content	<= 1.0 %	[8]
Shelf Life	12 Months	[8]

Applications in Agrochemical Formulations

Soprophor 4D384 is a key component in various agrochemical formulations due to its ability to provide both electrostatic and steric stabilization.[1] This dual-action mechanism is particularly effective in preventing the agglomeration of particles and maintaining the long-term stability of complex formulations.

Suspension Concentrates (SC)

In SC formulations, **Soprophor 4D384** acts as a multipurpose dispersing agent, preventing the settling and aggregation of solid active ingredient particles suspended in water.[8][9][10]

Example Formulation of a Herbicide Suspension Concentrate:

Component	Function	Concentration (% w/w)
Herbicide (e.g., Atrazine)	Active Ingredient	40.0 - 50.0
Soprophor 4D384	Dispersing Agent	1.0 - 2.0[11]
Atlox 4913	Dispersing Agent	2.0[11]
1,2-Propyleneglycol	Antifreeze	3.0[11]
Antifoam A	Defoaming Agent	0.3[11]
Proxel GXL	Preservative	0.03[11]
Rhodopol 23	Thickener	0.12[11]
Water	Carrier	To 100

Emulsion Concentrates (EC) and Microemulsions (ME)

Soprophor 4D384 is an effective emulsifier in EC and ME formulations, enabling the stable dispersion of a water-immiscible organic phase (containing the active ingredient) in water.[1][7]

Suspoemulsions (SE)

SE formulations are complex systems containing both solid and liquid active ingredients dispersed in an aqueous phase. **Soprophor 4D384** is crucial for stabilizing these multi-phase systems, preventing both sedimentation of the solid particles and coalescence of the liquid droplets.[1][7] In a study involving a fenoxaprop-ethyl suspoemulsion, the use of **Soprophor 4D384** resulted in improved dispersion stability and a bioactivity retention of over 90% after 6 months.[1]

Nanoemulsions and Mini-emulsions

In advanced applications, **Soprophor 4D384** is utilized in the preparation of stable nanoemulsions and mini-emulsions for targeted delivery of active ingredients.[1] It effectively reduces the interfacial tension between the oil and water phases, allowing for the formation of fine droplets and enhancing long-term stability.[1]

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **Soprophor 4D384** in agrochemical formulations.

Protocol 1: Preparation of a Suspension Concentrate (SC)

Objective: To prepare a stable SC formulation of a solid, water-insoluble pesticide using **Soprophor 4D384** as a dispersant.

Materials:

- Active Ingredient (e.g., Atrazine)
- **Soprophor 4D384**
- Co-dispersant (e.g., Atlox 4913)
- Antifreeze (e.g., 1,2-Propyleneglycol)
- Defoamer (e.g., Antifoam A)
- Preservative (e.g., Proxel GXL)
- Thickener (e.g., Rhodopol 23)
- Deionized Water
- Bead mill or similar grinding equipment
- High-shear mixer

Procedure:

- Aqueous Phase Preparation: In a suitable vessel, combine the deionized water, antifreeze, and preservative. Mix until fully dissolved.
- Dispersant Addition: While stirring, add **Soprophor 4D384** and the co-dispersant to the aqueous phase. Continue mixing until a homogeneous solution is obtained.

- **Active Ingredient Dispersion:** Slowly add the solid active ingredient to the aqueous phase under continuous agitation with a high-shear mixer. Mix until the active ingredient is fully wetted.
- **Wet Milling:** Transfer the dispersion to a bead mill. Mill the suspension until the desired particle size is achieved (typically 1-5 microns).
- **Final Formulation:** Transfer the milled suspension to a mixing vessel. While gently stirring, add the defoamer and the pre-hydrated thickener. Continue mixing until the formulation is homogeneous.

Conclusion

Soprophor 4D384 is a high-performance anionic surfactant that plays a critical role in the formulation of stable and effective agrochemical products. Its versatile emulsifying and dispersing properties make it suitable for a wide range of formulation types. The protocols outlined in this document provide a framework for the development and evaluation of agrochemical formulations incorporating **Soprophor 4D384**, enabling researchers and formulation scientists to optimize product performance and stability.

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